

Clarification Required: Discrepancy Between Provided CAS Number and Chemical Name

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Methyl 2-hydroxy-5,6,7,8-tetrahydronaphthalene-1-carboxylate*

Cat. No.: *B1281157*

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To the valued researcher,

As your Senior Application Scientist, my primary commitment is to scientific integrity and accuracy. In commencing the research for your requested technical guide on CAS number 59604-96-5, a critical discrepancy has been identified that requires your clarification before proceeding.

The provided CAS number, 59604-96-5, is officially registered to the chemical compound **Methyl 2-hydroxy-5,6,7,8-tetrahydronaphthalene-1-carboxylate**.^{[1][2][3]} This is a tetralone derivative, and my initial investigation did not uncover significant research applications or a substantial body of literature for this specific molecule that would warrant an in-depth technical guide as requested.

However, the chemical name included in your topic description, "5-(4-chlorobutyl)-1-cyclohexyl-2,4,6(1H,3H,5H)-pyrimidinetrione", describes a significantly different molecule—a barbituric acid derivative. My search for this specific pyrimidinetrione derivative did not yield any results, suggesting it may be a novel or less-documented compound. It is important to note that this name is not associated with CAS number 59604-96-5 in any chemical database.

This discrepancy is fundamental, as the research applications, mechanisms of action, and experimental protocols for these two distinct chemical entities would be entirely different. To

ensure that the final technical guide is accurate, relevant, and meets your research needs, please clarify which of the following you would like me to focus on:

- The compound associated with CAS number 59604-96-5: "**Methyl 2-hydroxy-5,6,7,8-tetrahydronaphthalene-1-carboxylate**". Please be advised that the available information on its research applications appears to be limited.
- The chemical named "5-(4-chlorobutyl)-1-cyclohexyl-2,4,6(1H,3H,5H)-pyrimidinetrione": If this is your compound of interest, could you please provide the correct CAS number? This will be crucial for a thorough and accurate literature search.
- A related, documented compound: It is possible that your interest lies in a structurally similar or functionally related molecule with established research applications. For instance, pyrimidinetrione derivatives have been investigated for their anti-proliferative activities in cancer research.[4] Similarly, other molecules with a chlorobutyl-cyclohexyl moiety are used as intermediates in pharmaceutical synthesis.[5][6][7]

I have paused further work on this guide pending your direction. Providing the correct information will enable me to proceed with the in-depth, high-quality technical whitepaper you require.

I look forward to your response and the opportunity to provide you with a scientifically sound and valuable resource.

Sincerely,

Your Senior Application Scientist

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Sources

- 1. CAS RN 59604-96-5 | Fisher Scientific [fishersci.com]

- 2. 59604-96-5|Methyl 2-hydroxy-5,6,7,8-tetrahydronaphthalene-1-carboxylate|BLD Pharm [bldpharm.com]
- 3. Methyl 2-hydroxy-5,6,7,8-tetrahydronaphthalene-1-carboxylate - Lead Sciences [lead-sciences.com]
- 4. Synthesis and anti-proliferative activity of aromatic substituted 5-((1-benzyl-1H-indol-3-yl)methylene)-1,3-dimethylpyrimidine-2,4,6(1H,3H,5H)-trione analogs against human tumor cell lines - PMC [pmc.ncbi.nlm.nih.gov]
- 5. nbinno.com [nbinno.com]
- 6. 5-(4-Chlorobutyl)-1-cyclohexanyl tetrazole synthesis - chemicalbook [chemicalbook.com]
- 7. 5-(4-Chlorobutyl)-1-cyclohexanyl tetrazole Five Chongqing Chemdad Co. , Ltd [chemdad.com]
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